

Scorodonin: A Technical Guide to its Properties and Biological Activities

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Compound of Interest

Compound Name: Scorodonin

Cat. No.: B1201086

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Abstract

Scorodonin, a natural product isolated from the mushroom *Marasmius scorodonius*, has demonstrated significant antibacterial, antifungal, and anticancer properties. This technical guide provides a comprehensive overview of its chemical properties, including its CAS number and molecular weight. It details its known mechanism of action, particularly its inhibitory effects on DNA and RNA synthesis in cancer cells. This document also outlines standardized experimental protocols for the isolation, characterization, and biological evaluation of **Scorodonin**, aiming to facilitate further research and development of this promising bioactive compound.

Chemical and Physical Properties

Scorodonin is a volatile allene derivative with a unique chemical structure that contributes to its biological activity. The key identifiers and properties of **Scorodonin** are summarized in the table below.

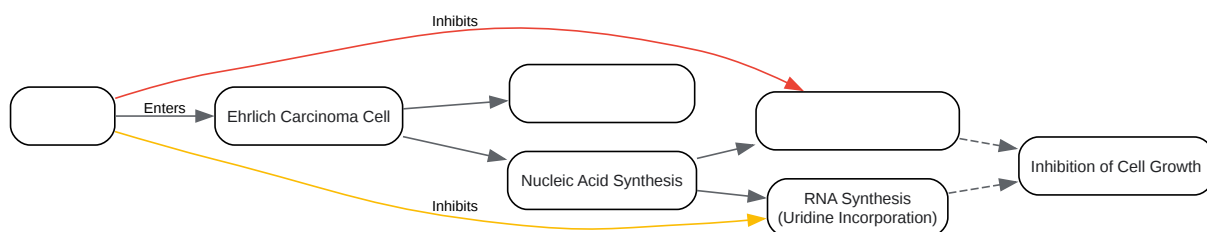
Property	Value
CAS Number	74660-77-8
Molecular Formula	C ₇ H ₇ ClO
Molecular Weight	142.58 g/mol
IUPAC Name	(R)-7-chlorohepta-2,3-dien-5-yn-1-ol
Synonyms	7-chloro-2,3-heptadien-5-yn-1-ol

Biological Activity and Mechanism of Action

Scorodonin exhibits a broad spectrum of biological activities, making it a compound of interest for therapeutic applications.

Anticancer Activity

A key reported mechanism of action for **Scorodonin**'s anticancer effect is the inhibition of macromolecular synthesis. Specifically, **Scorodonin** has been shown to strongly inhibit the incorporation of thymidine and uridine into DNA and RNA, respectively, in cells of the ascitic form of Ehrlich carcinoma[1]. Notably, the incorporation of leucine into protein is not affected, suggesting a targeted effect on nucleic acid synthesis pathways.



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Caption: Proposed mechanism of **Scorodonin**'s anticancer activity.

Antibacterial and Antifungal Activity

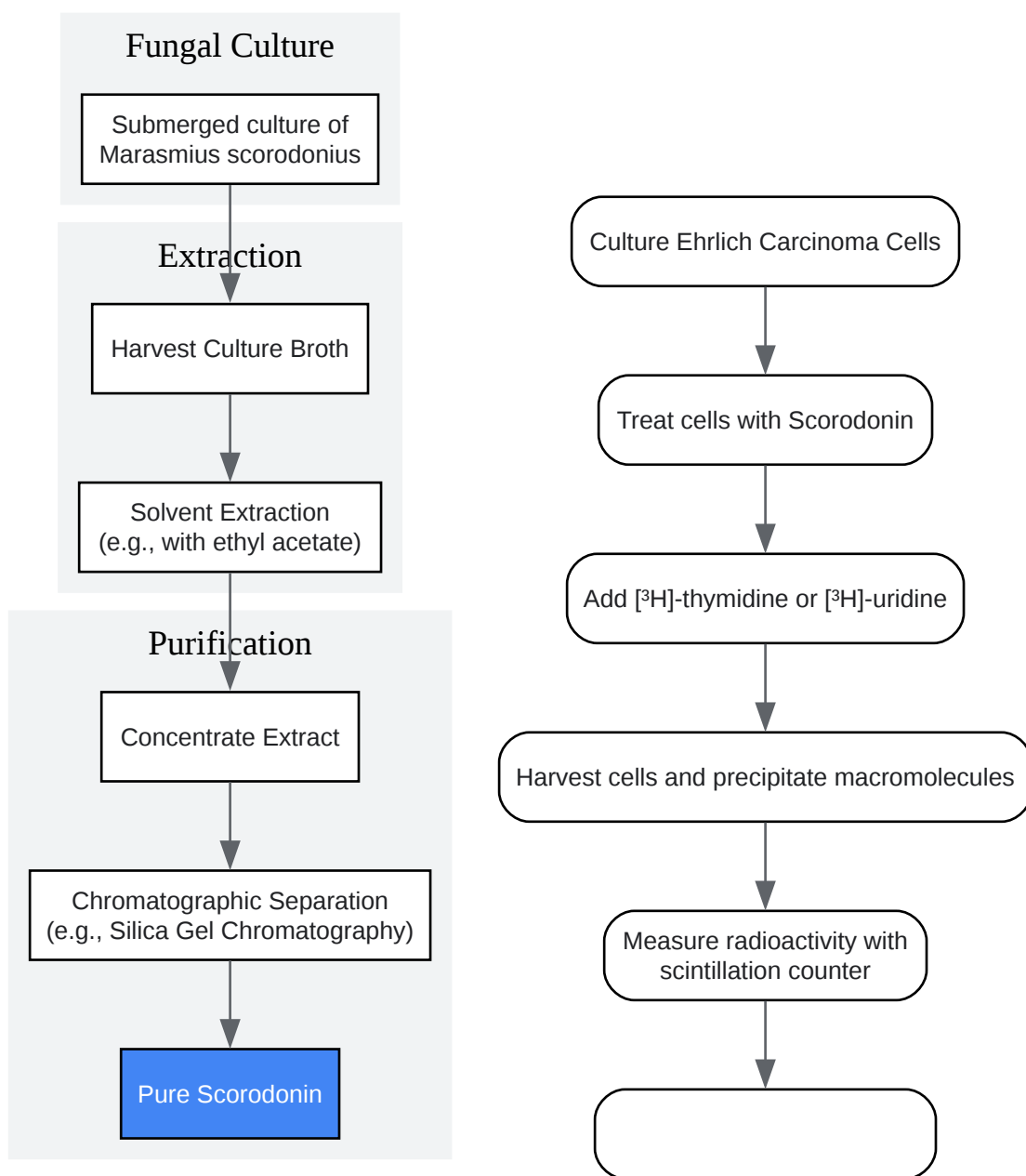
Scorodonin has been identified as a potent antibacterial and antifungal agent[1]. While the precise molecular targets for its antimicrobial activity have not been fully elucidated, it is hypothesized that its reactive allene moiety may interact with critical cellular components in bacteria and fungi, leading to growth inhibition.

Experimental Protocols

This section provides detailed methodologies for the isolation, characterization, and biological evaluation of **Scorodonin**.

Isolation of Scorodonin from *Marasmius scorodonius*

Scorodonin can be isolated from submerged cultures of the basidiomycete *Marasmius scorodonius*[1].



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References

- 1. Antibiotics from basidiomycetes. X. Scorodonin, a new antibacterial and antifungal metabolite from Marasmius scorodonius (Fr.) Fr - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Scorodonin: A Technical Guide to its Properties and Biological Activities]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1201086#scorodonin-cas-number-and-molecular-weight]

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